

Compound of Interest

Compound Name: Benzyl[(2-methylphenyl)methyl]amine

CAS No.: 76122-58-2

Cat. No.: B1270857

For researchers and professionals in drug development, the precise structural elucidation of aromatic amines is a critical step. The substitution pattern

Part 1: Fundamentals of Benzylamine Vibrational Modes

Benzylamine, the parent structure, provides a foundational spectrum from which we can understand the effects of substitution. Its FTIR spectrum is d

Key vibrational modes for a typical primary aromatic amine include:

- N-H Stretching: Two bands typically found in the 3500-3300 cm^{-1} region.^[1] These are generally weaker and sharper than the broad O-H bands from
- N-H Bending (Scissoring): A moderate to strong absorption between 1650-1580 cm^{-1} .^{[1][2]}
- C-N Stretching: For aromatic amines, this appears as a strong band in the 1335-1250 cm^{-1} region.^{[1][2]}
- Aromatic C-H Stretching: Found just above 3000 cm^{-1} (typically 3100-3000 cm^{-1}).^[3]
- Aromatic C=C Ring Stretching: A series of bands, often of variable intensity, in the 1620-1400 cm^{-1} region.^[3]
- C-H Out-of-Plane Bending: Highly diagnostic strong absorptions in the 900-690 cm^{-1} range, whose positions are sensitive to the ring's substitution

```
graph "Ortho_Substituted_Benzylamine_Structure" {
  layout=neato;
  node [shape=circle, style=filled, fontname="Helvetica", fontsize=12];
  edge [fontname="Helvetica", fontsize=10];
```

```
// Benzene Ring
```

```
C1 [label="C", pos="0,1.5!"];
C2 [label="C", pos="-1.3,0.75!"];
C3 [label="C", pos="-1.3,-0.75!"];
C4 [label="C", pos="0,-1.5!"];
C5 [label="C", pos="1.3,-0.75!"];
C6 [label="C", pos="1.3,0.75!"];
```

```
// Substituents
```

```
CH2 [label="CH2", pos="0,2.8!", shape=plaintext, fontcolor="#202124"];
NH2 [label="NH2", pos="0,4.1!", shape=plaintext, fontcolor="#202124"];
R [label="R", pos="-2.4,1.5!", shape=plaintext, fontcolor="#EA4335", fontsize=14, fontname="Helvetica-Bold"];
```

```
// Bonds
C1 -- C2 [label="C=C"];
C2 -- C3 [label="C-C"];
C3 -- C4 [label="C=C"];
C4 -- C5 [label="C-C"];
C5 -- C6 [label="C=C"];
C6 -- C1 [label="C-C"];
C1 -- CH2 [label="C-C", color="#4285F4"];
CH2 -- NH2 [label="C-N", color="#34A853"];
C2 -- R [label="C-R", color="#EA4335"];

// Highlight Key Vibrations with invisible nodes and colored edges
node [shape=plaintext, fontsize=10];
edge [style=dashed, arrowhead=vee];
Vib1 [label="N-H Stretch", pos="1.5,4.1!", fontcolor="#5F6368"];
Vib2 [label="C-N Stretch", pos="1.5,3.3!", fontcolor="#34A853"];
Vib3 [label="Aromatic C-H\nOut-of-Plane Bend", pos="-3,-1.5!", fontcolor="#EA4335"];

NH2 -- Vib1 [color="#5F6368", style=invis];
// Dummy nodes for edge routing
dummy_cn [pos="0.7,3.45!", style=invis];
dummy_cn -- Vib2 [color="#34A853"];

}
```

Caption: Standard workflow for ATR-FTIR analysis of a liquid sample.

Conclusion

FTIR spectroscopy is an indispensable tool for the structural verification of substituted benzylamines. For o

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